

Application Notes and Protocols for ZM514, a Potent CD73 Inhibitor

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Compound of Interest

Compound Name: ZM514

Cat. No.: B12408127

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Introduction

This document provides detailed application notes and protocols for the use of **ZM514** in cell-based assays. **ZM514** is a potent inhibitor of CD73, an ecto-5'-nucleotidase that plays a critical role in tumor immune evasion.[1] CD73 is a membrane-anchored enzyme that catalyzes the dephosphorylation of extracellular adenosine monophosphate (AMP) to adenosine.[2][3][4] The resulting adenosine accumulation in the tumor microenvironment suppresses the anti-tumor immune response by binding to A2A and A2B receptors on immune cells, thereby inhibiting the activity of T cells and natural killer (NK) cells.[3][4][5] Overexpression of CD73 is observed in various cancers and is often associated with poor prognosis, making it a promising target for cancer immunotherapy.[5][6] **ZM514** offers a valuable tool for studying the biological functions of CD73 and for the development of novel anti-cancer therapeutics.

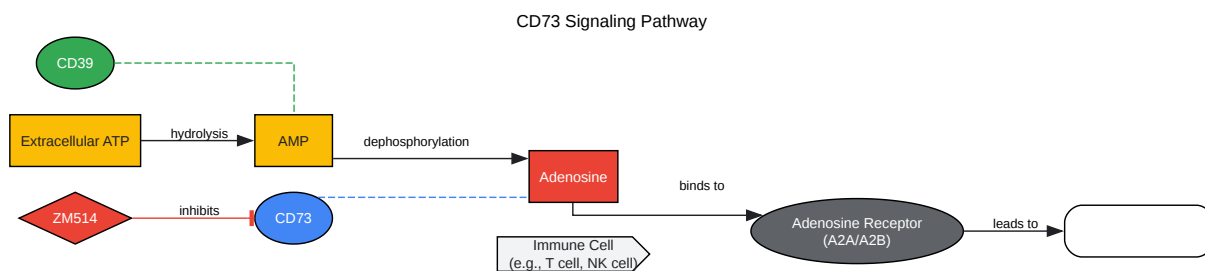
Data Presentation

The inhibitory activity of **ZM514** and other common CD73 inhibitors is summarized in the table below. This data is essential for designing experiments and interpreting results.

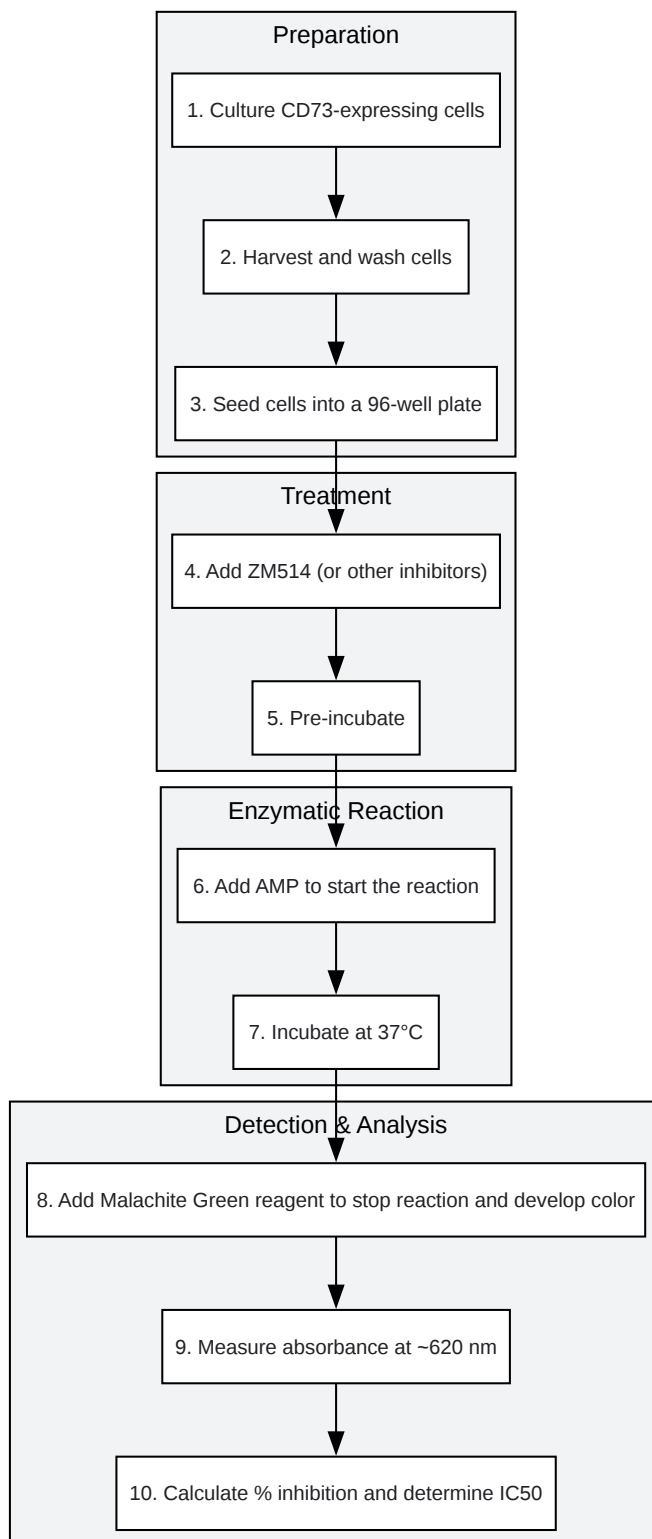
Inhibitor	Target	IC50 (Human)	IC50 (Murine)	Notes	Reference
ZM514	CD73	1.39 μ M	14.65 μ M	Potent inhibitor with low cytotoxicity.	[1]
APCP (Adenosine 5'-(α,β -methylene)di-phosphate)	CD73	Varies	Varies	A commonly used non-hydrolyzable AMP analog and competitive inhibitor.	[6] [7]
MEDI9447 (Oleclumab)	CD73	-	-	A human monoclonal antibody that acts as a non-competitive inhibitor.	[8]
AB680	CD73	-	-	A potent, reversible, and selective small molecule inhibitor.	[9]

Signaling Pathway

CD73 is a key enzyme in the purinergic signaling pathway, which regulates extracellular nucleotide and nucleoside levels. The pathway begins with the release of adenosine triphosphate (ATP) from stressed or dying cells. ATP is then hydrolyzed to AMP by the ectonucleotidase CD39. Subsequently, CD73 converts AMP into adenosine, which then exerts its immunosuppressive effects through adenosine receptors on various immune cells.



Cell-Based CD73 Assay Workflow

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